

# coniferyl alcohol CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Coniferyl Alcohol

Cat. No.: B129441

[Get Quote](#)

## Coniferyl Alcohol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Coniferyl alcohol** is a phenolic compound that plays a crucial role as a monomer in the biosynthesis of lignin and various other natural products.<sup>[1][2]</sup> Its chemical structure, derived from the phenylpropanoid pathway, imparts it with significant biological activities, making it a molecule of interest for researchers in medicinal chemistry, materials science, and plant biology. This technical guide provides an in-depth overview of the physicochemical properties, experimental characterization protocols, and key signaling pathways associated with **coniferyl alcohol**.

### Physicochemical Properties

The fundamental physicochemical properties of **coniferyl alcohol** (CAS Number: 458-35-5) are summarized in the table below.<sup>[1][3][4]</sup> This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	Reference
CAS Number	458-35-5	[1][3][4]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1][4]
Molecular Weight	180.20 g/mol	[1][3][4]
Appearance	Beige crystalline powder	[1]
Melting Point	75-80 °C	[3]
Boiling Point	163-165 °C at 3 mmHg	[3]
Solubility		
Water	Very slightly soluble/insoluble	[1][5]
Ethanol	Soluble/Moderately soluble	[1][6][7]
Diethyl Ether	Freely soluble	[5]
DMSO	Soluble (approx. 25 mg/mL)	[6][7]
Dimethylformamide (DMF)	Soluble (approx. 25 mg/mL)	[6][7]
Storage Temperature	-20°C	[3][4]
UV max (in Ethanol)	266 nm	[6]

## Experimental Protocols

Accurate characterization of **coniferyl alcohol** is paramount for its study and application. The following section details standardized protocols for its analysis using common spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **coniferyl alcohol** and its derivatives.

Sample Preparation:

- **Sample Purity:** Ensure the **coniferyl alcohol** sample is of high purity (>95%), purified by methods such as column chromatography or preparative HPLC.
- **Solvent Selection:** Choose a deuterated solvent in which the sample is fully soluble. Chloroform-d ( $\text{CDCl}_3$ ) or acetone-d<sub>6</sub> are common choices.
- **Concentration:** For  $^1\text{H}$  NMR, dissolve 5-10 mg of the sample in 0.5-0.7 mL of the deuterated solvent. For  $^{13}\text{C}$  and 2D NMR experiments, a higher concentration of 10-20 mg is recommended.
- **Filtration:** Filter the sample solution through a glass wool plug or a syringe filter directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
- **Internal Standard:** Tetramethylsilane (TMS) is typically used as an internal standard for  $^1\text{H}$  and  $^{13}\text{C}$  NMR, with its signal set to 0.00 ppm.

#### Data Acquisition:

- NMR spectra can be acquired on a spectrometer operating at a frequency of 400 MHz or higher.
- Standard pulse programs for  $^1\text{H}$ ,  $^{13}\text{C}$ , DEPT, COSY, HSQC, and HMBC should be utilized for complete structural assignment.

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in **coniferyl alcohol**.

#### Sample Preparation:

- **Solid Sample (KBr Pellet):** Mix a small amount of finely ground **coniferyl alcohol** with dry potassium bromide (KBr). Press the mixture into a thin, transparent pellet using a hydraulic press.
- **Solid Sample (ATR):** Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.

#### Data Acquisition:

- Acquire the IR spectrum over the range of 4000-400  $\text{cm}^{-1}$ .
- Characteristic peaks for the hydroxyl (-OH), methoxy (-OCH<sub>3</sub>), and aromatic C=C bonds should be identified.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is useful for quantitative analysis and for studying the electronic transitions within the molecule.

Sample Preparation:

- Solvent Selection: Use a UV-transparent solvent in which **coniferyl alcohol** is soluble, such as ethanol.
- Solution Preparation: Prepare a stock solution of known concentration. Perform serial dilutions to prepare a series of standard solutions.
- Blank: Use the pure solvent as a blank to zero the spectrophotometer.

Data Acquisition:

- Scan the absorbance of the standard solutions over a wavelength range of approximately 200-400 nm.
- The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) should be determined.<sup>[6]</sup> A multiwavelength absorption spectroscopy approach can also be employed for kinetic and endpoint analyses.<sup>[8]</sup>

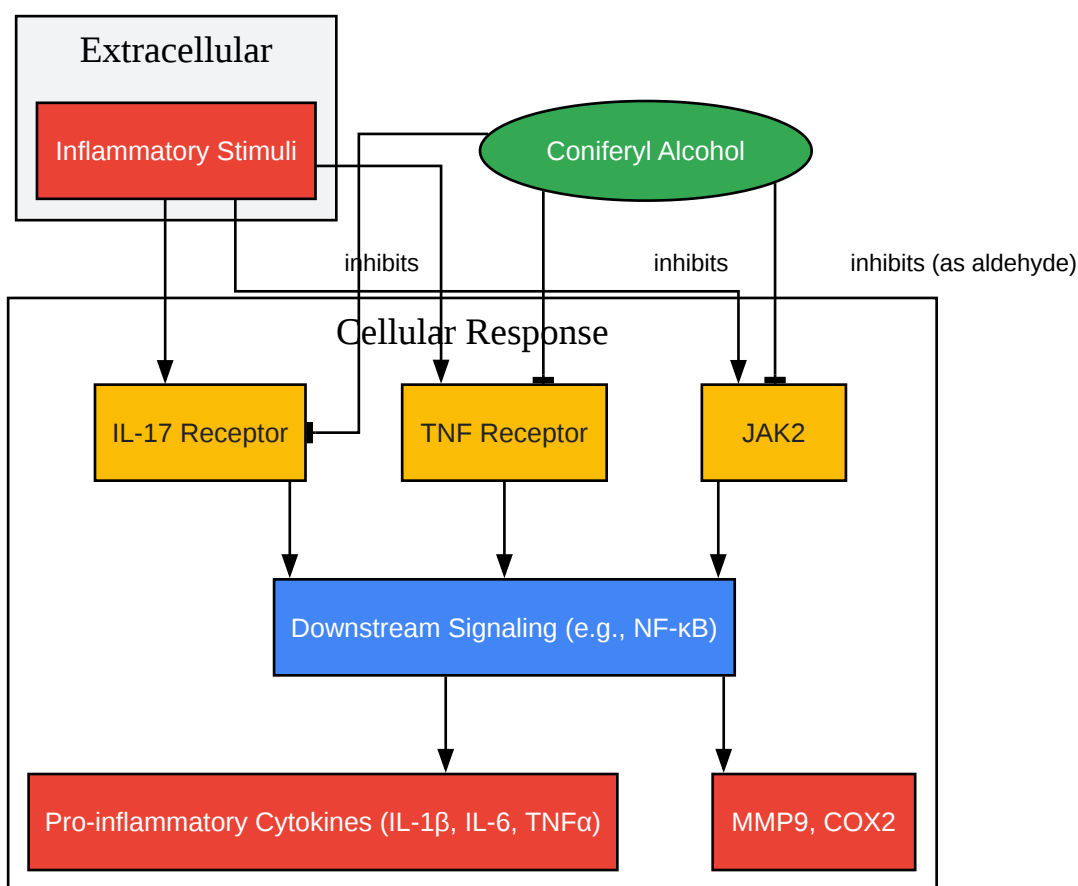
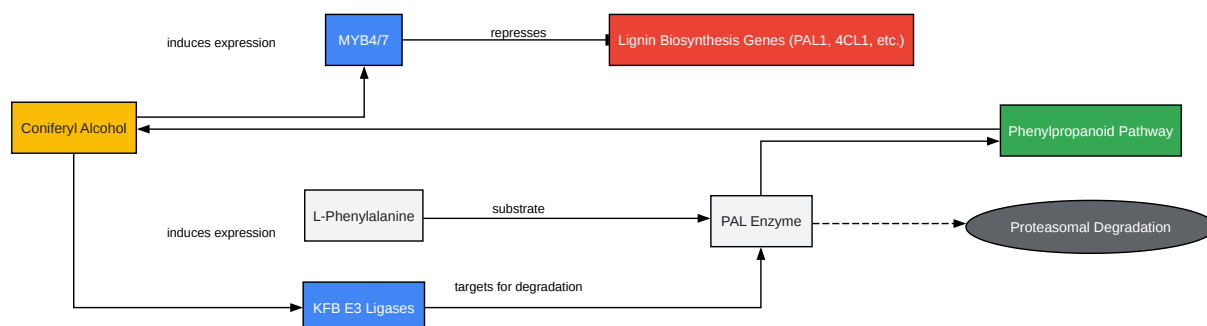
## Signaling Pathways and Biological Activity

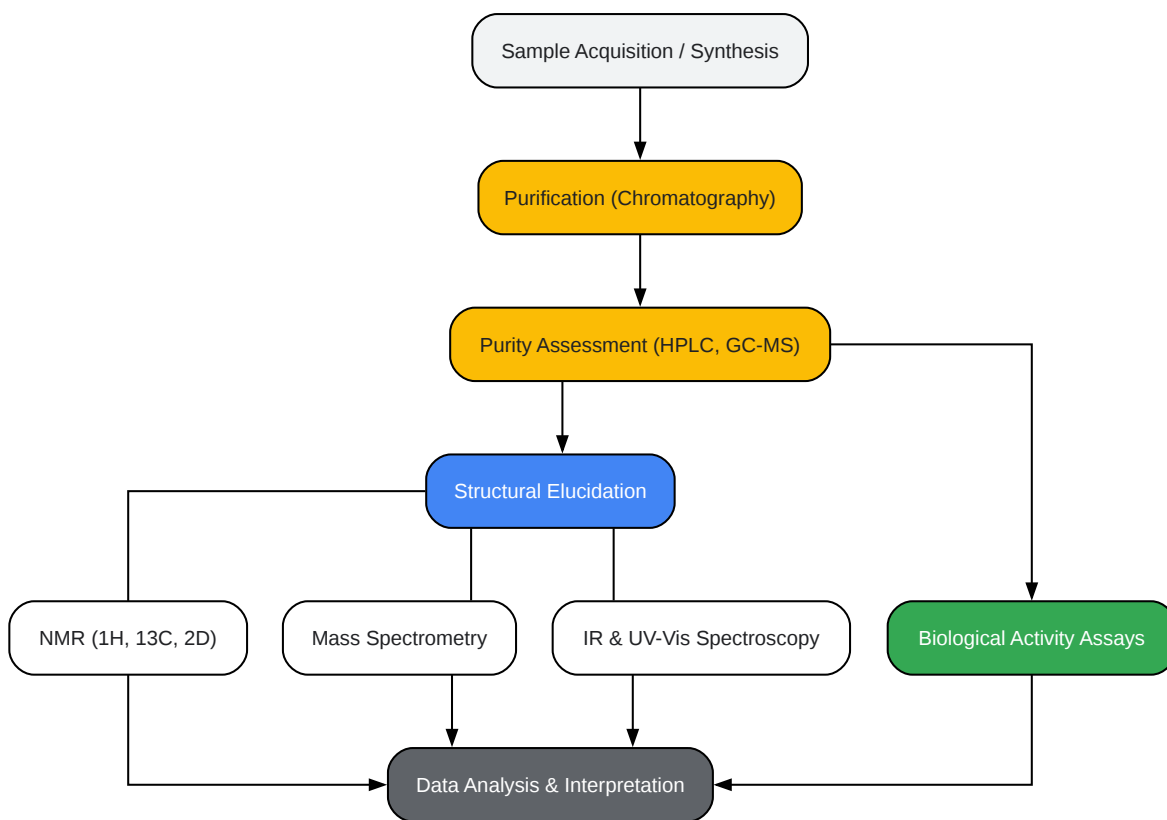
**Coniferyl alcohol** exhibits a range of biological activities, primarily through the modulation of specific signaling pathways.

## Regulation of the Phenylpropanoid Pathway

**Coniferyl alcohol** acts as a signaling molecule in plants, providing feedback regulation on its own biosynthetic pathway, the phenylpropanoid pathway.<sup>[3][4][6]</sup> This regulation is crucial for

managing the carbon flow into lignin and other secondary metabolites.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](https://benchchem.com) [benchchem.com]
- 2. [protocols.io](https://protocols.io) [protocols.io]

- 3. Dual Mechanisms of Coniferyl Alcohol in Phenylpropanoid Pathway Regulation | Semantic Scholar [semanticscholar.org]
- 4. Dual Mechanisms of Coniferyl Alcohol in Phenylpropanoid Pathway Regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Coniferyl Aldehyde Inhibits the Inflammatory Effects of Leptomeningeal Cells by Suppressing the JAK2 Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Coniferyl Aldehyde Inhibits the Inflammatory Effects of Leptomeningeal Cells by Suppressing the JAK2 Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [coniferyl alcohol CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129441#coniferyl-alcohol-cas-number-and-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)